

Application Note: A Detailed Protocol for the Photolysis of Hexacarbonyltungsten

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexacarbonyltungsten

Cat. No.: B083919

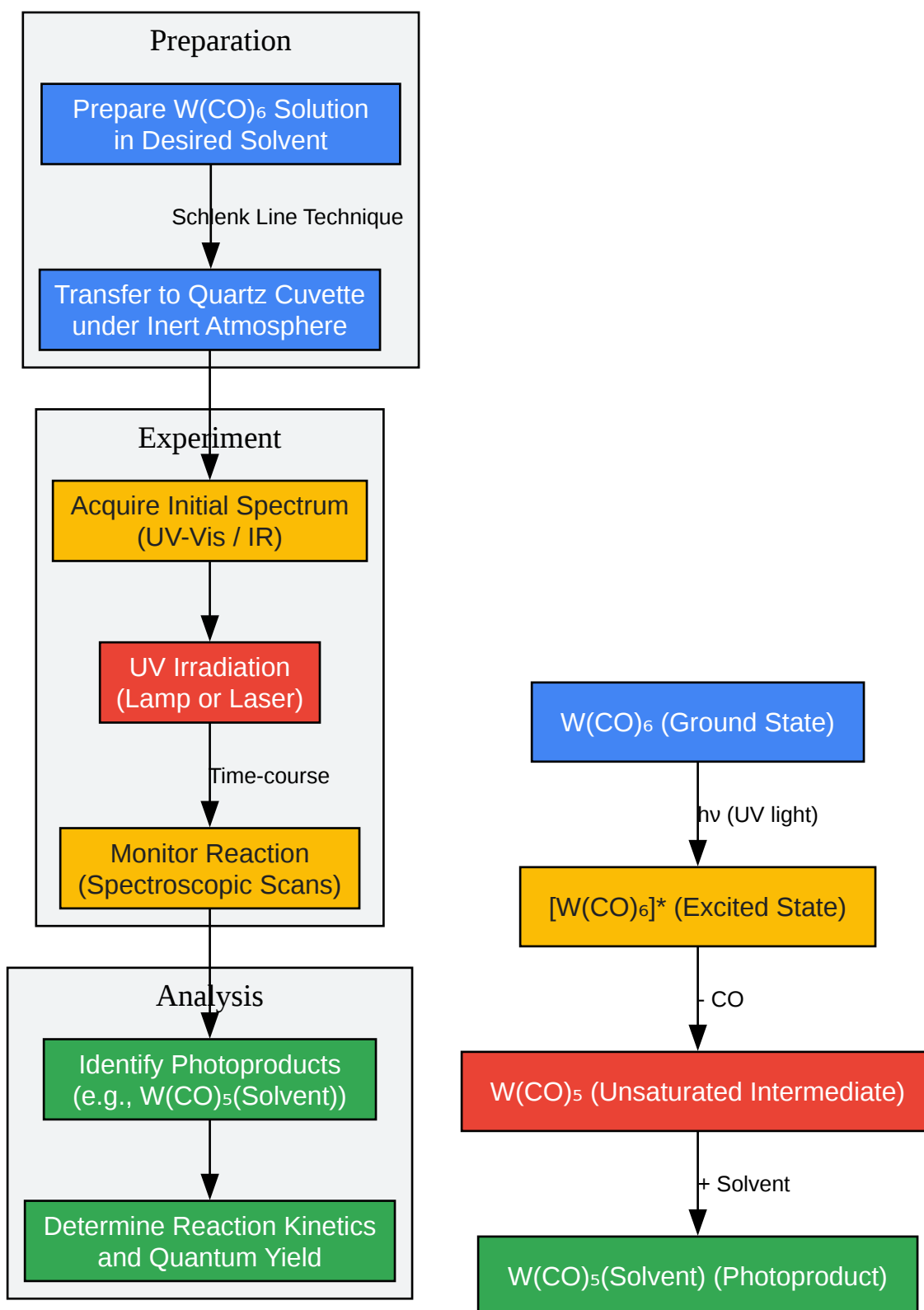
[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Hexacarbonyltungsten**, W(CO)_6 , is a stable, 18-electron organometallic complex that serves as a vital precursor in organometallic synthesis.^[1] Its utility stems from its photochemical reactivity; upon absorption of ultraviolet (UV) light, it readily ejects a carbonyl (CO) ligand to generate the highly reactive, coordinatively unsaturated 16-electron intermediate, pentacarbonyltungsten (W(CO)_5).^[1] This intermediate can then react with a wide variety of ligands, making W(CO)_6 photolysis a cornerstone technique for synthesizing novel tungsten-containing compounds and catalysts.^[2] This application note provides a detailed protocol for performing and analyzing the photolysis of W(CO)_6 in solution, summarizing key experimental parameters and outlining the underlying photochemical pathway.

Experimental Workflow

The general workflow for the photolysis of **hexacarbonyltungsten** involves several key stages, from sample preparation under an inert atmosphere to the final analysis of the photoproducts. The process is initiated by UV irradiation, which leads to the dissociation of a CO ligand and the formation of a solvent-coordinated intermediate.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mechanistic Study for the Photochemical Reactions of d6 M(CO)₅(CS) (M = Cr, Mo, and W) Complexes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- To cite this document: BenchChem. [Application Note: A Detailed Protocol for the Photolysis of Hexacarbonyltungsten]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083919#experimental-setup-for-photolysis-of-hexacarbonyltungsten>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

